

# AMBERLITE XAD-16 physical and chemical properties

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Compound of Interest		
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# An In-depth Technical Guide to AMBERLITE™ XAD-16

For Researchers, Scientists, and Drug Development Professionals

AMBERLITE™ XAD-16 is a nonionic, macroreticular polymeric adsorbent resin.[1][2][3] Its structure, based on a crosslinked polystyrene-divinylbenzene (DVB) matrix, imparts a hydrophobic character, making it highly effective for the adsorption of hydrophobic molecules from polar solvents and organic substances from aqueous systems.[2][3][4] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its characterization, and workflows for its application.

## **Core Physical and Chemical Properties**

AMBERLITE™ XAD-16 is characterized by its high surface area, controlled pore size distribution, and excellent thermal and chemical stability.[2][5] These properties make it a versatile tool in a wide range of separation and purification applications, including the recovery of antibiotics, enzymes, and proteins, as well as the removal of detergents from protein solutions.[2][6]

Table 1: Physical Properties of AMBERLITE™ XAD-16



Property	Value	References
Matrix	Macroreticular crosslinked polystyrene-divinylbenzene	[1][4][5]
Physical Form	White to off-white opaque spherical beads	[1][5][6]
Surface Area	≥ 800 m²/g	[1][2][4]
Average Pore Diameter	~150 Å (15 nm)	[2][4]
Porosity (Pore Volume)	≥ 0.55 mL/mL	[1]
Particle Density	1.015–1.025 g/mL	[1][5]
Shipping Weight	650 - 720 g/L	[1][6]
Moisture Holding Capacity	62–70%	[1][7]
Particle Size (Harmonic Mean)	0.560–0.710 mm	[1][7]
Uniformity Coefficient	≤ 2.0	[1]

Table 2: Chemical and Operational Properties of AMBERLITE™ XAD-16

Property	Value/Description	References
Chemical Nature	Nonionic, hydrophobic	[1][4][6]
pH Stability Range	0–14	[1]
Maximum Operating Temperature	150°C (302°F)	[1][6]
Swelling in Solvents	Methanol: ~15%, Acetone: ~20%, p-Xylene: ~25%	[6]
Regenerating Agents	Water-miscible organic solvents (e.g., methanol, ethanol, acetone), dilute acids and bases.	[6][8]



## **Experimental Protocols**

Detailed methodologies are crucial for the accurate characterization and effective utilization of AMBERLITE™ XAD-16. Below are outlines of key experimental protocols.

### **Resin Pre-treatment Protocol**

AMBERLITE™ XAD-16 is typically supplied with preservative salts (e.g., sodium chloride and sodium carbonate) to inhibit microbial growth. These must be removed before use.[1][6][8]

Objective: To activate the resin and remove preservatives and any residual manufacturing by-products.

#### Methodology:

- Initial Water Wash: Wash the resin with copious amounts of deionized water at a linear flow rate of 5-10 m/h to remove the preservative salts.[6]
- Solvent Wash: To remove organic residuals, wash the resin with a water-miscible organic solvent, such as methanol or ethanol. A common procedure involves soaking the resin in excess methanol for at least 30 minutes, followed by decanting. This step can be repeated.
- Final Water Wash: Wash the resin again with deionized water to remove the organic solvent.

  The resin should be allowed to swell in a final volume of water.
- Storage: Store the pre-treated resin in deionized water or a suitable buffer prior to use.

## **Determination of Surface Area (BET Method)**

The Brunauer-Emmett-Teller (BET) method is a widely used technique for measuring the specific surface area of porous materials.[9][10][11]

Objective: To quantify the total surface area of the AMBERLITE™ XAD-16 beads available for adsorption.

#### Methodology:



- Degassing: A known weight of the dried resin is degassed under vacuum or a flow of an inert gas (e.g., nitrogen) at an elevated temperature to remove any adsorbed contaminants from the surface.[12]
- Adsorption Analysis: The sample is cooled to cryogenic temperature (typically that of liquid nitrogen, 77 K), and a known amount of an adsorbate gas (usually nitrogen) is introduced in controlled increments.[9][12]
- Data Collection: The amount of gas adsorbed at various relative pressures is measured.[12]
- BET Calculation: The BET equation is applied to the adsorption data to calculate the volume of gas required to form a monolayer on the surface of the resin. From this, the specific surface area is determined and is typically expressed in m²/g.[9]

## **Particle Size Distribution Analysis**

The particle size of the resin beads affects the packing of the column, flow characteristics, and mass transfer kinetics.[13]

Objective: To determine the range and distribution of particle sizes of the AMBERLITE™ XAD-16 beads.

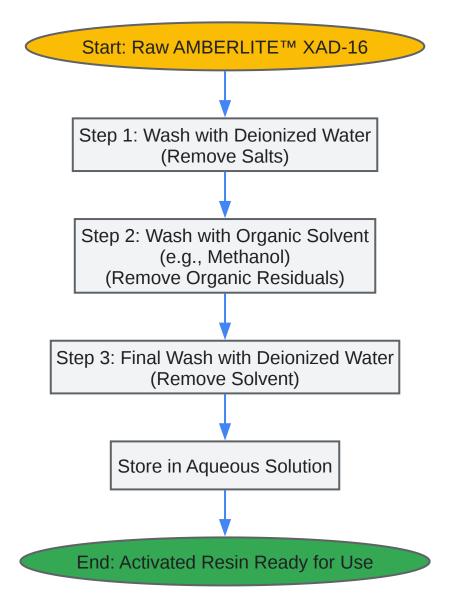
Methodology (Sieve Analysis):

- Sample Preparation: A representative sample of the dried resin is accurately weighed.
- Sieve Stack: A stack of sieves with progressively smaller mesh sizes is assembled.[14]
- Sieving: The resin sample is placed on the top sieve, and the stack is agitated for a fixed period using a mechanical shaker (e.g., a RoTap system).[13]
- Analysis: The amount of resin retained on each sieve is weighed, and the weight percentage for each size fraction is calculated to determine the particle size distribution.[14]

# Visualizations: Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key processes and decision-making related to the use of AMBERLITE™ XAD-16.

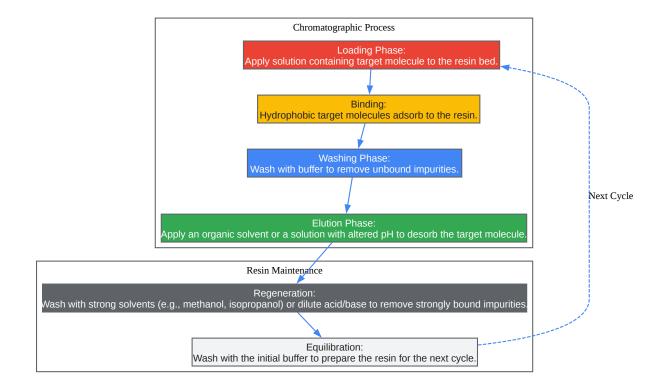




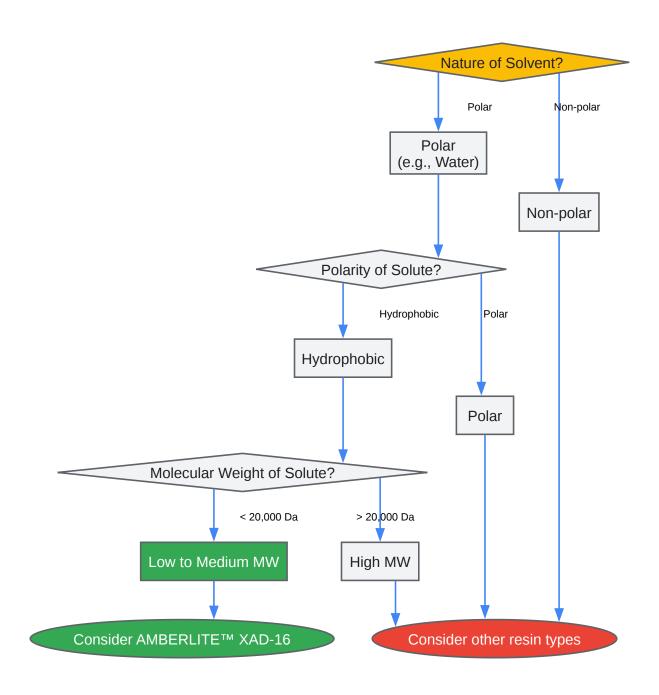
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Resin Pre-treatment Workflow









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